

An In-depth Technical Guide to 1-Methoxy-3-(1-phenylethyl)benzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Methoxy-3-(1-phenylethyl)benzene

Cat. No.: B13906537

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-Methoxy-3-(1-phenylethyl)benzene**, a substituted aromatic hydrocarbon with potential applications in organic synthesis and medicinal chemistry. This document moves beyond a simple recitation of facts to offer insights into its synthesis, characterization, and potential utility, grounded in established chemical principles.

Core Molecular Attributes and Identification

1-Methoxy-3-(1-phenylethyl)benzene is a diarylethane derivative characterized by a methoxy group and a 1-phenylethyl substituent on a benzene ring at the meta position.

Table 1: Chemical Identity and Properties

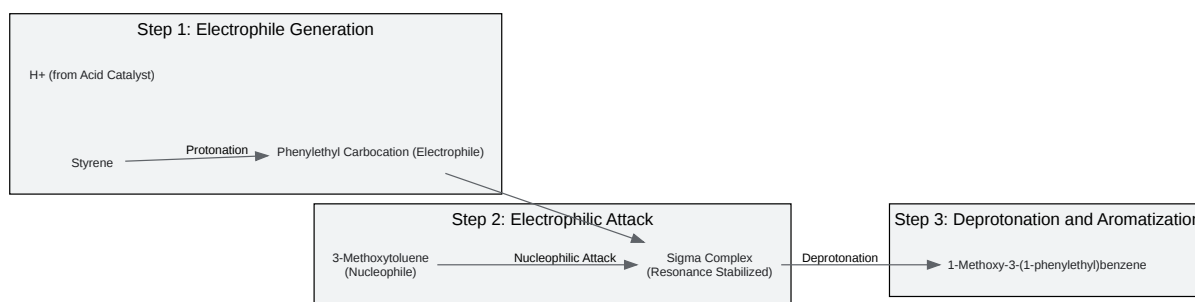
Identifier	Value	Source
IUPAC Name	1-Methoxy-3-(1-phenylethyl)benzene	
CAS Number	30089-56-6	
Molecular Formula	C ₁₅ H ₁₆ O	
Molecular Weight	212.29 g/mol	

Synthesis and Mechanistic Considerations

The most logical and established method for the synthesis of **1-Methoxy-3-(1-phenylethyl)benzene** is the Friedel-Crafts alkylation of 3-methoxytoluene (also known as m-cresol methyl ether) with styrene.^{[1][2]} This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl₃) or iron(III) chloride (FeCl₃), or a Brønsted acid.

Reaction Mechanism

The underlying mechanism involves the generation of a carbocation electrophile from styrene, which then attacks the electron-rich methoxy-substituted benzene ring.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of Friedel-Crafts Alkylation.

The methoxy group is an ortho-, para-director; however, the steric hindrance of the bulky phenylethyl group favors substitution at the less hindered para position relative to the methyl group, which corresponds to the meta position relative to the methoxy group.

Experimental Protocol (Analogous Synthesis)

While a specific protocol for **1-Methoxy-3-(1-phenylethyl)benzene** is not readily available in the surveyed literature, the following procedure for a similar Friedel-Crafts alkylation of phenol with alpha-methylstyrene can be adapted.^[1] The key is the careful control of reaction conditions to manage selectivity and prevent polyalkylation.

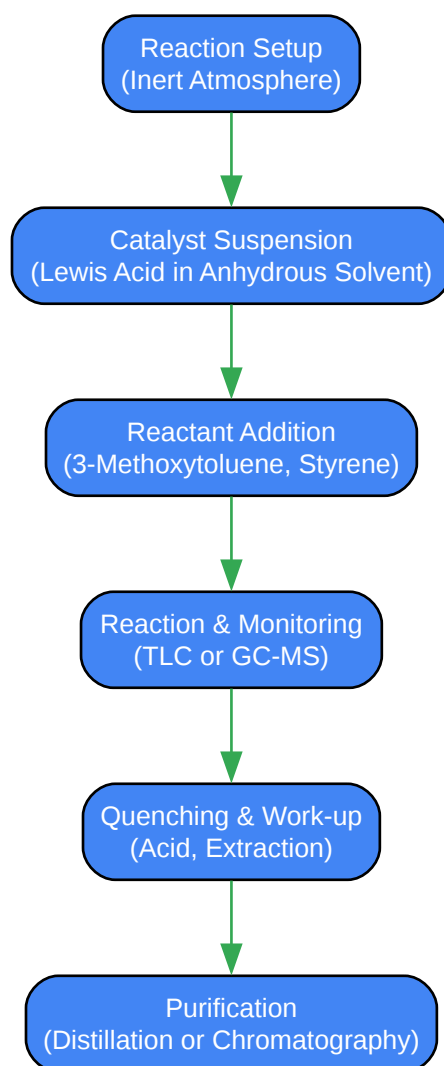
Materials:

- 3-Methoxytoluene (m-cresol methyl ether)
- Styrene
- Anhydrous Aluminum Chloride ($AlCl_3$) or other suitable Lewis acid catalyst

- Anhydrous solvent (e.g., dichloromethane or nitrobenzene)
- Hydrochloric acid (for work-up)
- Sodium bicarbonate solution (for work-up)
- Anhydrous sodium sulfate or magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- **Reaction Setup:** Under an inert atmosphere (e.g., nitrogen or argon), equip a flame-dried round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- **Catalyst Suspension:** Suspend the anhydrous Lewis acid catalyst (e.g., AlCl_3) in the anhydrous solvent within the reaction flask.
- **Reactant Addition:** Charge the 3-methoxytoluene into the flask. Dissolve the styrene in the anhydrous solvent and place it in the dropping funnel.
- **Reaction:** Cool the reaction mixture in an ice bath. Add the styrene solution dropwise to the stirred reaction mixture. After the addition is complete, allow the reaction to warm to room temperature and stir for several hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, carefully quench the reaction by slowly pouring the mixture over crushed ice and concentrated hydrochloric acid. Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- **Purification:** Wash the combined organic layers with water, followed by a saturated sodium bicarbonate solution, and finally with brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel.



[Click to download full resolution via product page](#)

Figure 2: General workflow for the synthesis of **1-Methoxy-3-(1-phenylethyl)benzene**.

Spectroscopic and Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum provides key information about the structure.

- Aromatic Protons: Expect a series of multiplets in the aromatic region (δ 6.7-7.3 ppm). The protons on the phenyl ring will appear as a multiplet, while the protons on the methoxy-

substituted ring will show distinct splitting patterns influenced by the substituents.

- **Methine Proton:** A quartet is expected for the proton of the ethyl bridge (CH) due to coupling with the adjacent methyl protons.
- **Methyl Protons:** A doublet will be observed for the methyl group (CH₃) of the ethyl bridge, coupled to the methine proton.
- **Methoxy Protons:** A singlet corresponding to the three protons of the methoxy group (OCH₃) will be present, typically in the range of δ 3.7-3.9 ppm.

¹³C NMR: The carbon-13 NMR spectrum will confirm the number of unique carbon environments.

- **Aromatic Carbons:** Multiple signals will be present in the aromatic region (δ 110-160 ppm). The carbon attached to the methoxy group will be significantly downfield.
- **Aliphatic Carbons:** Signals for the methine and methyl carbons of the ethyl bridge will appear in the upfield region.
- **Methoxy Carbon:** The carbon of the methoxy group will resonate around δ 55 ppm.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern.

- **Molecular Ion Peak (M⁺):** A prominent molecular ion peak is expected at an m/z corresponding to the molecular weight of the compound (212.29).
- **Fragmentation:** Common fragmentation patterns for diarylethanes involve cleavage of the bond between the two aromatic rings, leading to fragment ions corresponding to the substituted benzyl and tropylium ions.^{[3][4]}

Infrared (IR) Spectroscopy

IR spectroscopy can identify key functional groups.

- C-H Stretching: Aromatic C-H stretching vibrations will appear above 3000 cm^{-1} , while aliphatic C-H stretching will be observed just below 3000 cm^{-1} .[\[5\]](#)[\[6\]](#)
- C=C Stretching: Aromatic ring C=C stretching vibrations will produce several peaks in the $1600\text{-}1450\text{ cm}^{-1}$ region.[\[7\]](#)
- C-O Stretching: A strong absorption corresponding to the C-O stretching of the methoxy group is expected in the range of $1250\text{-}1000\text{ cm}^{-1}$.[\[8\]](#)
- Out-of-Plane Bending: The substitution pattern on the benzene rings can be inferred from the out-of-plane C-H bending vibrations in the $900\text{-}675\text{ cm}^{-1}$ region.[\[9\]](#)

Potential Applications in Drug Discovery and Organic Synthesis

While specific applications for **1-Methoxy-3-(1-phenylethyl)benzene** are not extensively documented, its structural motifs are present in various biologically active molecules.

Building Block for Bioactive Molecules

The diarylethane scaffold is a common feature in a number of pharmacologically active compounds. The methoxy group can influence the pharmacokinetic properties of a molecule, such as its solubility and metabolic stability. Furthermore, the methoxy group can be a precursor for a hydroxyl group, which can be crucial for receptor binding or can serve as a handle for further functionalization.

Derivatives of methoxy-substituted aromatic compounds have shown a range of biological activities, including:

- Anticancer: Methoxy-substituted chalcones and other related compounds have been investigated for their antiproliferative effects.[\[10\]](#)[\[11\]](#)
- Antimalarial: Certain methoxylated chalcones have demonstrated promising antimalarial activity.[\[10\]](#)
- Antimicrobial and Antioxidant: The methoxybenzene core is found in compounds with antimicrobial and antioxidant properties.

Intermediate in Organic Synthesis

1-Methoxy-3-(1-phenylethyl)benzene can serve as a versatile intermediate in organic synthesis. The aromatic rings can undergo further electrophilic substitution reactions, and the methoxy group can be cleaved to yield the corresponding phenol, opening up avenues for the synthesis of more complex molecules.

Conclusion

1-Methoxy-3-(1-phenylethyl)benzene is a readily accessible diarylethane derivative with potential as a building block in both medicinal chemistry and broader organic synthesis. Its synthesis via Friedel-Crafts alkylation is a well-established and scalable method. A comprehensive understanding of its spectroscopic properties is crucial for its unambiguous identification and quality control. While its direct biological applications are yet to be fully explored, the presence of its structural features in numerous bioactive compounds suggests that it is a molecule of interest for further investigation by researchers and drug development professionals.

References

- Smith, B. C.
- Smith, B. C. Distinguishing Structural Isomers: Mono- and Disubstituted Benzene Rings. *Spectroscopy*. 2016, 31 (5), 22-27.
- Royal Society of Chemistry. Cross-coupling reactivity of 1,1-dichloroalkenes under palladium catalysis: Domino synthesis of diarylalkynes. RSC.
- William Reusch. *Infrared Spectrometry*.
- Pavia, D. L.; Lampman, G. M.; Kriz, G. S.; Vyvyan, J. R. *Introduction to Spectroscopy*, 5th ed.; Cengage Learning: Boston, MA, 2015.
- Li, J.-H.; Zhang, X.-D.; Xie, Y.-X. Efficient and Copper-Free Sonogashira Cross-Coupling Reaction Catalyzed by Pd(OAc)
- CDN. *Infrared Spectroscopy*.
- Wiley-VCH. Copies of ¹H, ¹³C, ¹⁹F NMR spectra.
- Huffman, J. W.; Hepburn, S. A.; Reggio, P. H.; Hurst, D. P.; Wiley, J. L.; Martin, B. R. *Synthesis and Pharmacology of 1-Methoxy Analogs of CP-47,497*. Amanote Research. 2010.
- Kumar, R.; Mohanakrishnan, D.; Sharma, A.; Kaushik, N. K.; Kalia, K.; Sinha, A. K.; Sahal, D.
- PubChem. 1-Methoxy-3-(phenylethynyl)benzene.

- Hoffman Fine Chemicals. CAS 37696-01-8 | 1-Methoxy-3-(phenylethynyl)benzene | MFCD01319643.
- CymitQuimica. CAS 7380-78-1: 1-Methoxy-4-(2-phenylethynyl)benzene.
- Total Synthesis and Pharmacological Evalu
- Discovery of 4-Substituted Methoxybenzoyl-Aryl-Thiazole as Novel Anticancer Agents: Synthesis, Biological Evaluation and Structure-Activity Rel
- Mettler Toledo.
- Analytical characterization and pharmacological evaluation of the new psychoactive substance 4-fluoromethylphenidate (4F-MPH) and differentiation between the (±)-threo- and (±)-erythro. PMC.
- Mass Spectrometry. Chemistry LibreTexts. 2023.
- A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylenyl]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. MDPI. 2024.
- Sigma-Aldrich. 1-Methoxy-3-phenylethynyl-benzene | 37696-01-8.
- Mass spectra of 1,3-diarylazetidin-3-ols and related compounds. Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing).
- BLD Pharm. 37696-01-8|1-Methoxy-3-(phenylethynyl)benzene|BLD Pharm.
- PubChem. 1-Methoxy-3-[(E)-2-phenylethenyl]benzene.
- Benchchem. Application Notes and Protocols for the Friedel-Crafts Alkylation of Phenol with alpha-Methylstyrene.
- Chemistry Steps.
- Synthesis and styrene copolymerization of novel methoxy, methyl, halogen and oxy ring-disubstituted octyl phenylcyanoacrylates.
- Working with Hazardous Chemicals. Organic Syntheses.
- Macmillan Group. Modern Mass Spectrometry.
- Cross-linking of Polystyrene by Friedel-Crafts Chemistry: Multi-functional Additives.
- ZNotes Live. Mass Spectrometry | AS Chemistry S1-E1. YouTube. 2022.
- "This is a post-peer-review, pre-copyedit version of an article published in Journal of The American Society for Mass Spect. UniBa.
- Friedel-Crafts Alkyl

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Friedel-Crafts Alkylation with Practice Problems - Chemistry Steps](#) [chemistrysteps.com]
- [3. macmillan.princeton.edu](https://macmillan.princeton.edu) [macmillan.princeton.edu]
- [4. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [5. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [6. Infrared Spectrometry](http://www2.chemistry.msu.edu) [www2.chemistry.msu.edu]
- [7. academics.nat.tum.de](https://academics.nat.tum.de) [academics.nat.tum.de]
- [8. bpb-us-w2.wpmucdn.com](https://bpb-us-w2.wpmucdn.com) [bpb-us-w2.wpmucdn.com]
- [9. spectroscopyonline.com](https://spectroscopyonline.com) [spectroscopyonline.com]
- [10. Reinvestigation of structure-activity relationship of methoxylated chalcones as antimalarials: synthesis and evaluation of 2,4,5-trimethoxy substituted patterns as lead candidates derived from abundantly available natural \$\beta\$ -asarone](#) - PubMed [pubmed.ncbi.nlm.nih.gov]
- [11. Discovery of 4-Substituted Methoxybenzoyl-Aryl-Thiazole as Novel Anticancer Agents: Synthesis, Biological Evaluation and Structure-Activity Relationships](#) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methoxy-3-(1-phenylethyl)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13906537/docs#an-in-depth-technical-guide-to-1-methoxy-3-1-phenylethyl-benzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)